

Octadecyl methacrylate chemical and physical properties

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Compound of Interest

Compound Name: Octadecyl methacrylate

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An In-depth Technical Guide to the Chemical and Physical Properties of **Octadecyl Methacrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical and physical properties of **octadecyl methacrylate**, a long-chain methacrylate ester. The information is intended for researchers, scientists, and professionals in drug development who are interested in the material characteristics and potential applications of this monomer and its corresponding polymer.

Chemical Identity

Octadecyl methacrylate, also known as stearyl methacrylate, is the ester of methacrylic acid and octadecanol. Its chemical structure features a long hydrophobic alkyl chain and a reactive methacrylate group, making it a valuable monomer for polymerization and copolymerization.

Identifier	Value
IUPAC Name	octadecyl 2-methylprop-2-enoate
Synonyms	Stearyl methacrylate, Methacrylic acid, octadecyl ester
CAS Number	32360-05-7[1][2][3][4], 112-08-3[5][6][7][8]
EC Number	251-013-5[1][2][4]
Molecular Formula	C22H42O2[1][2][3][4][5][7][8][9]
Molecular Weight	338.57 g/mol [1][7][9], 338.5677 g/mol [5][6], 338.6 g/mol [4]
InChI	InChI=1S/C22H42O2/c1-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19-20-24-22(23)21(2)3/h2,4-20H2,1,3H3[5][6]
InChIKey	HMZGPNHSPWNGEP-UHFFFAOYSA-N[5][6]
SMILES	C=C(C)C(=O)OCCCCCCCCCCCCCCCCCCC[7]

Physicochemical Properties

The physical properties of **octadecyl methacrylate** are largely dictated by its long alkyl chain, which imparts a waxy, solid nature at room temperature. These properties are crucial for its application in various fields, including as a monomer for polymers used in lubricants and drug delivery systems.

Property	Value	Conditions
Appearance	White waxy solid with a musty odor[1]	Ambient
Melting Point	18-20 °C[3], 20 °C[9][10]	
Boiling Point	414 °C[1], 414.3 °C[8]	at 760 mmHg
195 °C[3][9]	at 6 mmHg	
235 °C[10]	at 10 mmHg	
Density	0.86 g/cm³[1]	at 25 °C
0.864 g/mL[3][11]	at 25 °C	
0.867 g/cm³[8]		
Refractive Index	1.451[3]	at 20 °C
1.452[8]		
Vapor Pressure	4.5E-7 mmHg[1]	at 25 °C
4.48E-07 mmHg[8]	at 25 °C	
Solubility	Insoluble in water[1][3][10]	
LogP (Octanol/Water Partition Coefficient)	10.38[1], 7.367[7][8]	
Flash Point	>230 °F (>110 °C)[3], 185 °C[8], 191 °C[10]	
Heat of Vaporization	66.7 kJ/mol[1]	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of waxy or viscous materials like **octadecyl methacrylate** are outlined below. These are generalized procedures based on standard analytical methods.

Melting Point Determination (Capillary Method)

The melting point of **octadecyl methacrylate** can be determined using a standard capillary melting point apparatus.

- Sample Preparation: A small amount of the solid **octadecyl methacrylate** is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.[\[12\]](#)[\[13\]](#)
- Measurement: The capillary tube is placed in a melting point apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C/min) near the expected melting point.
- Observation: The temperature range is recorded from the point at which the first droplet of liquid appears to the point at which the entire sample becomes a clear liquid.[\[13\]](#)[\[14\]](#)

Density Determination (Wax Immersion Method for Waxy Solids)

For a waxy solid like **octadecyl methacrylate**, a wax immersion method can be employed to determine its bulk density.

- Sample Preparation: A solid piece of **octadecyl methacrylate** is weighed.[\[15\]](#)
- Coating: The sample is coated with a thin layer of a wax of known density, such as paraffin wax.[\[3\]](#)[\[4\]](#)[\[15\]](#) The coated sample is weighed again.
- Immersion: The coated sample is weighed while suspended in a liquid of known density (e.g., water).[\[3\]](#)[\[4\]](#)[\[15\]](#)
- Calculation: The bulk density is calculated using the weights of the sample, the coated sample, and the coated sample suspended in the liquid, along with the densities of the coating wax and the liquid.

Refractive Index Measurement (for Molten State)

As **octadecyl methacrylate** is a solid at room temperature, its refractive index is measured in the molten state using a refractometer.

- Sample Preparation: A small sample of **octadecyl methacrylate** is heated until it melts into a clear, viscous liquid.[1]
- Measurement: A few drops of the molten sample are placed on the prism of a refractometer that has been pre-heated to a temperature above the melting point of the sample.[5]
- Reading: The refractive index is read from the instrument's scale.

Solubility Determination (Qualitative)

The insolubility of **octadecyl methacrylate** in water can be confirmed through a simple qualitative test.

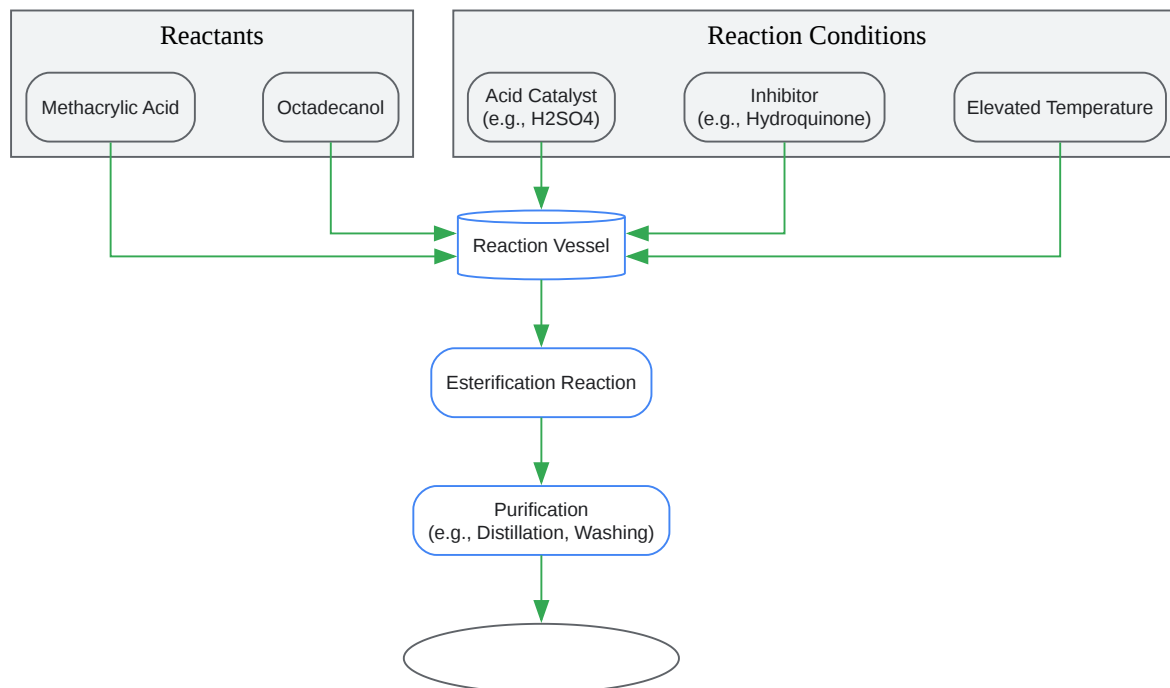
- Sample Preparation: A small amount of **octadecyl methacrylate** is added to a test tube containing water.
- Observation: The mixture is agitated, and the sample is observed to see if it dissolves.[6] **Octadecyl methacrylate** will not dissolve and will likely float on the water due to its lower density. For compounds insoluble in water, solubility can be tested in other solvents like 5% NaOH, 5% HCl, and concentrated H₂SO₄ to classify the compound.[6][8]

Synthesis and Polymerization Workflows

Octadecyl methacrylate is synthesized via esterification and is commonly used in free-radical polymerization to produce poly(**octadecyl methacrylate**).

Synthesis of Octadecyl Methacrylate

The synthesis of **octadecyl methacrylate** typically involves the esterification of methacrylic acid with octadecanol.

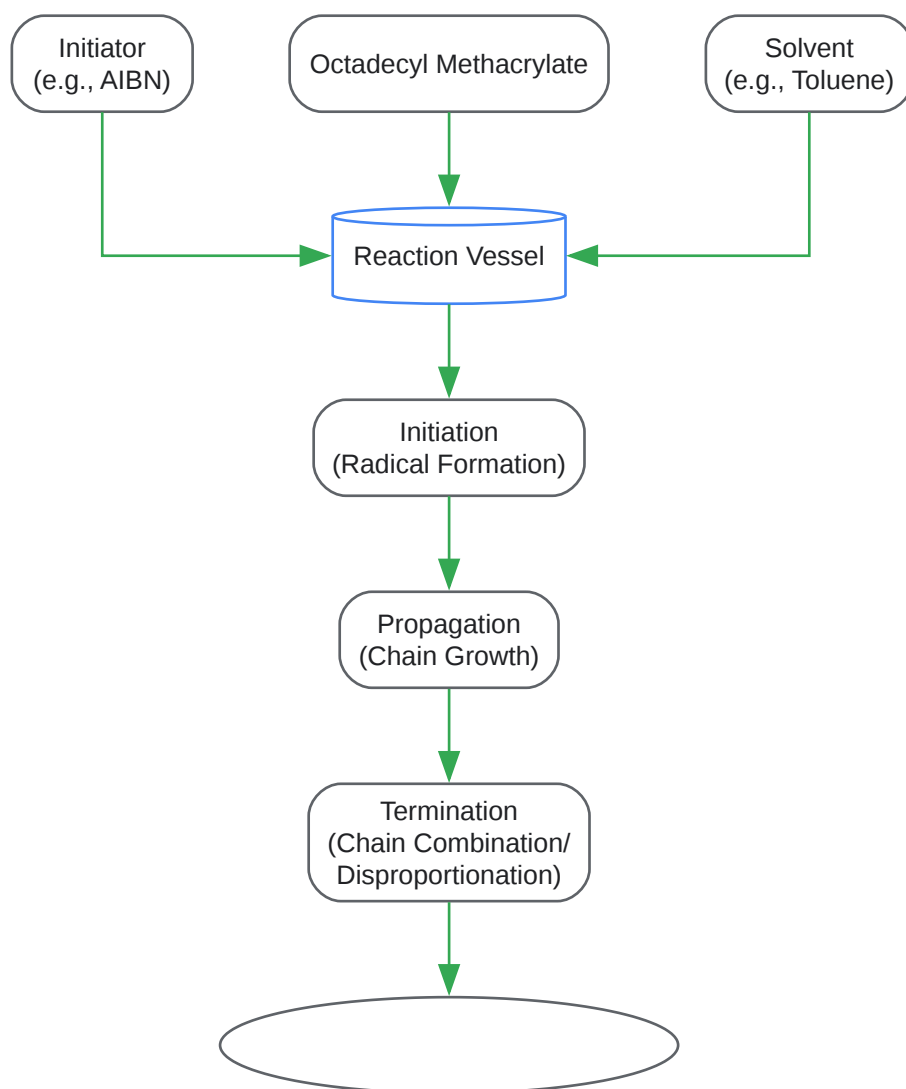


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Caption: Synthesis of **Octadecyl Methacrylate**.

Free-Radical Polymerization of Octadecyl Methacrylate

Poly(**octadecyl methacrylate**) is synthesized via free-radical polymerization, often initiated by a chemical initiator like AIBN.^{[9][16][17]}



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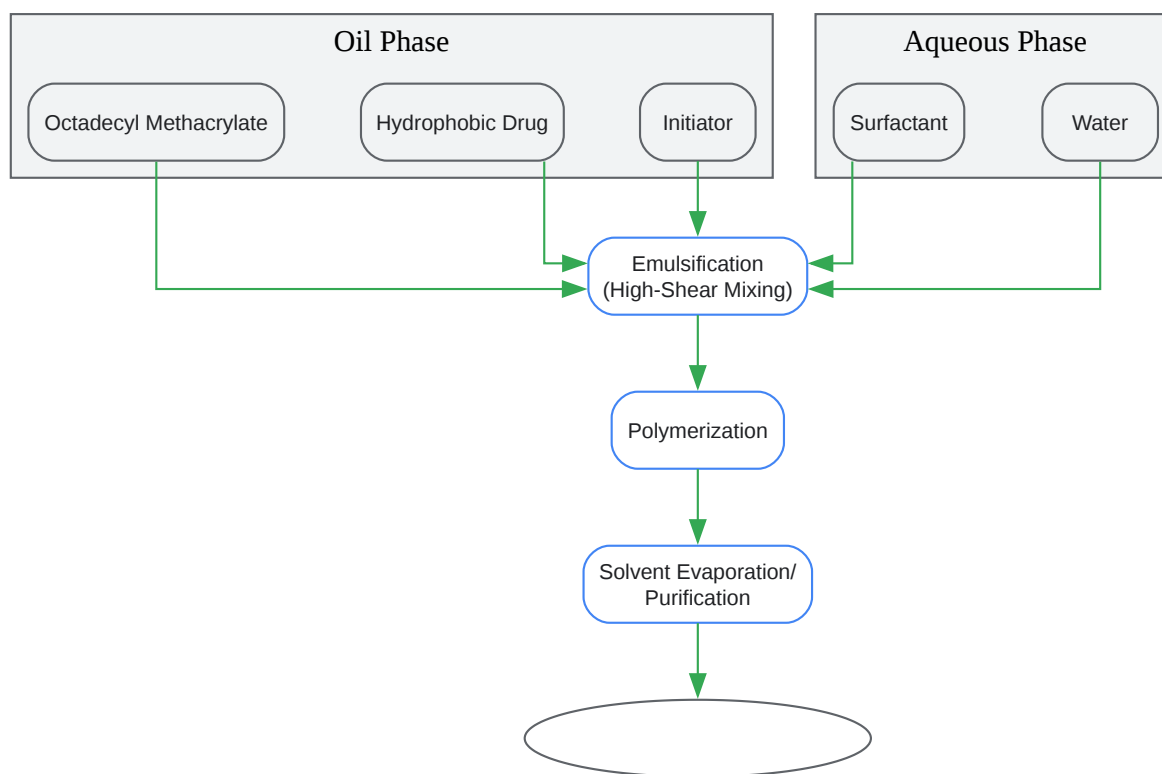
Caption: Free-Radical Polymerization Workflow.

Applications in Drug Delivery

The amphiphilic nature of polymers and copolymers of **octadecyl methacrylate** makes them suitable for applications in drug delivery, such as in the formation of nanoparticles for controlled release.^{[18][19][20][21][22]}

Nanoparticle Formulation via Emulsion Polymerization

This workflow illustrates the formation of drug-loaded poly(**octadecyl methacrylate**) nanoparticles.



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Caption: Nanoparticle Drug Delivery Formulation.

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